

Unveiling 9-O-Feruloyllariciresinol: A Technical History of a Novel Lignan

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Compound of Interest

Compound Name: 9-O-Feruloyllariciresinol

Cat. No.: B13088443

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A Deep Dive into the Discovery, Isolation, and Characterization of a Promising Natural Product

For Immediate Release – This technical guide provides an in-depth exploration of the discovery and isolation history of **9-O-Feruloyllariciresinol**, a lignan that has garnered interest within the scientific community. This document is intended for researchers, scientists, and professionals in the field of drug development, offering a comprehensive overview of the pioneering work that led to the identification of this compound, complete with detailed experimental protocols and quantitative data.

The initial discovery and isolation of **9-O-Feruloyllariciresinol** was a significant step in the exploration of the chemical constituents of the plant kingdom. This guide will detail the seminal research that first brought this compound to light, providing a foundation for future studies into its potential therapeutic applications.

Initial Discovery and Plant Source

The first documented isolation of **9-O-Feruloyllariciresinol** was reported by a team of researchers led by J.J. Chen in a 2008 publication in the *Journal of Natural Products*. Their work focused on the chemical constituents of the leaves of *Phyllanthus poilanei*, a plant species native to Vietnam. This investigation was part of a broader search for novel, biologically active compounds from plant sources. While the primary focus of the publication

was on other novel lignans, the isolation and characterization of **9-O-Feruloyllariciresinol** was a key finding.

Prior to this, the parent compounds, ferulic acid and lariciresinol, were well-known natural products. However, their conjugated form, **9-O-Feruloyllariciresinol**, had not been previously identified. The discovery highlighted the rich and often untapped chemical diversity present in the plant world.

Experimental Protocols: From Plant to Purified Compound

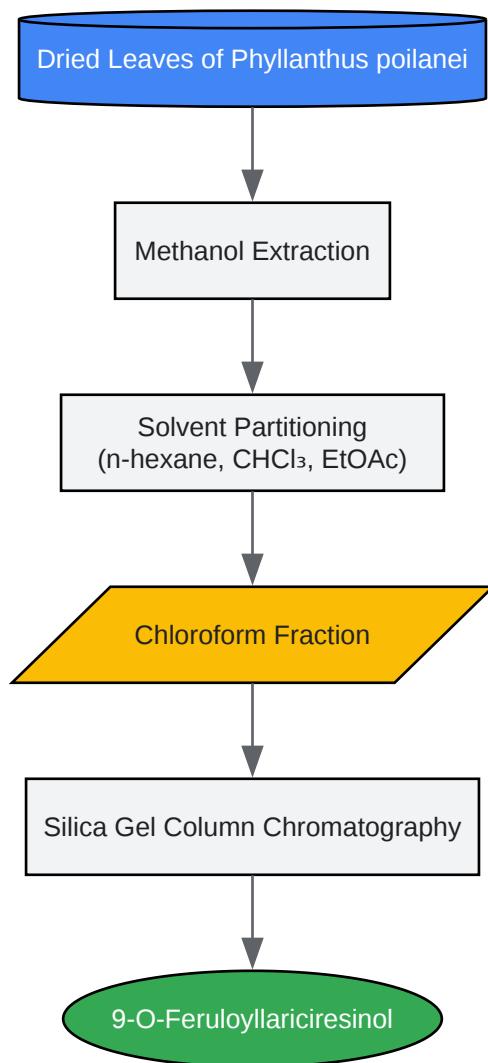
The isolation of **9-O-Feruloyllariciresinol** from the leaves of *Phyllanthus pililanei* involved a meticulous multi-step process, as detailed in the 2008 study. The general workflow is outlined below.

Extraction and Fractionation

The dried and powdered leaves of *Phyllanthus pililanei* were the starting material for the extraction process. A summary of the initial extraction and fractionation steps is provided in the table below.

Step	Procedure
Extraction	The plant material was extracted with methanol (MeOH) at room temperature.
Solvent Partitioning	The crude MeOH extract was then suspended in water and partitioned successively with n-hexane, chloroform (CHCl ₃), and ethyl acetate (EtOAc) to separate compounds based on their polarity.
Column Chromatography	The chloroform-soluble fraction, which contained 9-O-Feruloyllariciresinol, was subjected to column chromatography over silica gel.
Gradient Elution	A gradient elution system, typically starting with a non-polar solvent and gradually increasing the polarity, was used to separate the different components of the chloroform fraction.

The following diagram illustrates the general experimental workflow for the extraction and fractionation of **9-O-Feruloyllariciresinol**.



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Caption: General workflow for the extraction and initial purification of **9-O-Feruloyllariciresinol**.

Chromatographic Purification

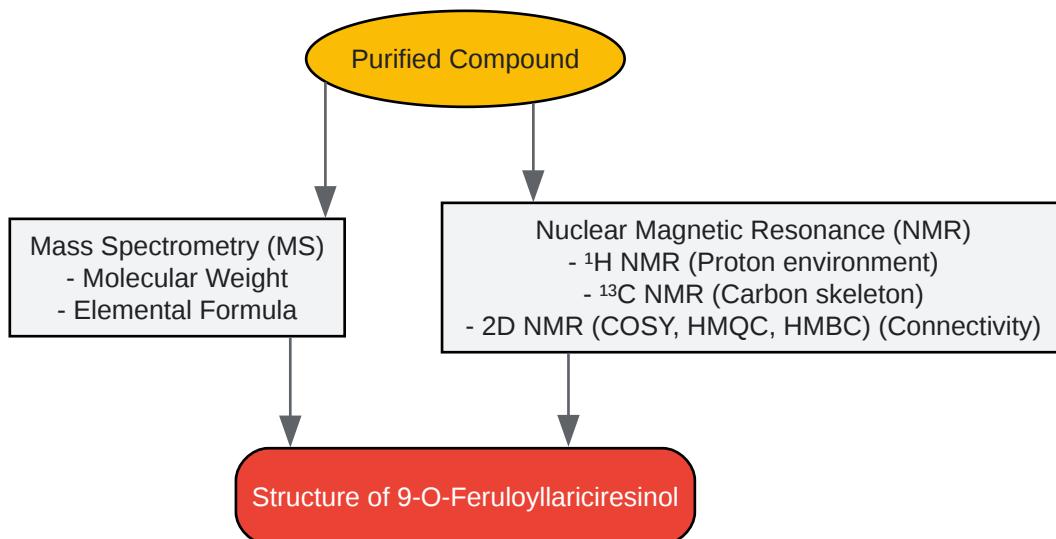
Following the initial fractionation, the semi-purified fractions containing the target compound were further purified using a combination of chromatographic techniques. High-Performance Liquid Chromatography (HPLC) was instrumental in obtaining the compound in a highly pure form.

Technique	Details
Preparative Thin-Layer Chromatography (TLC)	This technique was likely used for preliminary separation and to monitor the progress of column chromatography.
High-Performance Liquid Chromatography (HPLC)	Reversed-phase HPLC with a C18 column was employed for the final purification. A gradient of acetonitrile and water was a common mobile phase.

Structural Elucidation

The definitive identification of the isolated compound as **9-O-Feruloyllariciresinol** was achieved through a combination of spectroscopic techniques. These methods provided detailed information about the molecular structure, connectivity of atoms, and stereochemistry of the molecule.

The logical relationship for the structural elucidation process is depicted in the diagram below.



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Caption: Spectroscopic methods leading to the structural elucidation of **9-O-Feruloyllariciresinol**.

Spectroscopic Data

The following table summarizes the key spectroscopic data that were instrumental in confirming the structure of **9-O-Feruloyllariciresinol**.

Spectroscopic Method	Key Findings
Mass Spectrometry (MS)	Provided the exact molecular weight and elemental composition of the compound.
¹ H NMR	Revealed the presence of aromatic protons, methoxy groups, and protons characteristic of the lariciresinol and ferulic acid moieties.
¹³ C NMR	Showed the number of carbon atoms and their chemical environments, confirming the presence of the two constituent lignan and phenylpropanoid units.
2D NMR (COSY, HMQC, HMBC)	These experiments established the connectivity between protons and carbons, confirming the ester linkage between the ferulic acid moiety and the 9-hydroxyl group of lariciresinol.

Quantitative Data

While the original publication focused on the discovery and structural elucidation of several new compounds, it provided the foundational data for **9-O-Feruloyllariciresinol**.

Parameter	Value
Molecular Formula	C ₃₀ H ₃₂ O ₉
Molecular Weight	536.57 g/mol
CAS Number	60337-67-9

Yields from natural product isolations can vary significantly depending on the plant material and extraction methods. The 2008 paper laid the groundwork for future optimization of the isolation

process to improve yields for further biological testing.

Conclusion

The discovery and isolation of **9-O-Feruloyllariciresinol** from *Phyllanthus poilanei* represents a notable contribution to the field of natural product chemistry. The detailed experimental protocols and spectroscopic analyses performed by Chen and colleagues provided the scientific community with the first comprehensive characterization of this novel lignan. This foundational work has paved the way for subsequent investigations into the biological activities and potential therapeutic applications of this intriguing molecule. This technical guide serves as a comprehensive resource for researchers looking to build upon this initial discovery and further explore the potential of **9-O-Feruloyllariciresinol**.

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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com